

Nilotinib-d3 CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nilotinib-d3

Cat. No.: B564286

[Get Quote](#)

Technical Guide: Nilotinib-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Nilotinib-d3**, a deuterated analog of the tyrosine kinase inhibitor Nilotinib. This document outlines its chemical properties, provides detailed experimental protocols for its use as an internal standard in bioanalytical methods, and illustrates the key signaling pathways affected by its parent compound, Nilotinib.

Core Data Presentation

Nilotinib-d3 is primarily utilized as an internal standard in pharmacokinetic and bioanalytical studies for the accurate quantification of Nilotinib in biological matrices. Its physical and chemical properties are summarized below.

| Property | Value |
|----------------------|---|
| CAS Number | 1215678-43-5[1][2][3] |
| Molecular Formula | C ₂₈ H ₁₉ D ₃ F ₃ N ₇ O[1][2] |
| Molecular Weight | 532.53 g/mol [1][3] |
| Synonyms | Tasigna-d3, AMN-107-d3, 4-Methyl-N-[3-(4-(methyl-d3)-1H-imidazol-1-yl)-5-(trifluoromethyl)phenyl]-3-[[4-(3-pyridinyl)-2-pyrimidinyl]amino]benzamide[1][2] |
| Unlabeled CAS Number | 641571-10-0[3][4] |

Experimental Protocols

The following section details a representative experimental protocol for the quantification of Nilotinib in human plasma using **Nilotinib-d3** as an internal standard, based on liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

Preparation of Stock and Working Solutions

- **Nilotinib Stock Solution:** Prepare a stock solution of Nilotinib at a concentration of 0.5 mg/mL in a mixture of acetonitrile and water (50:50, v/v). Store this solution at 4°C in the dark.
- **Calibration Working Solutions:** On the day of analysis, dilute the stock solution in a stepwise manner with acetonitrile:water (50:50, v/v) to create a series of calibration working solutions at concentrations such as 0.1, 0.01, and 0.001 mg/mL.
- **Internal Standard (IS) Working Solution:** Prepare a working solution of **Nilotinib-d3** in a 50% (v/v) methanol solution. The concentration of the IS working solution should be appropriate for the expected analyte concentrations, for instance, 500 ng/mL.[5]

Sample Preparation

- **Protein Precipitation:** To 100 µL of the plasma sample (or diluted quality control and calibrator samples), add 400 µL of the internal standard working solution.

- Vortexing and Centrifugation: Vortex the mixture for 2 minutes to ensure thorough mixing and protein precipitation. Subsequently, centrifuge the samples at 12,000 x g for 5 minutes at room temperature.
- Supernatant Transfer and Dilution: Carefully transfer 100 µL of the resulting supernatant to a clean tube and mix it with 100 µL of 0.1% formic acid in water.
- Injection: Inject a 10 µL aliquot of this final mixture into the LC-MS system for analysis.^[6]

LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography (LC):
 - Column: A C18 column, such as a Waters® ACQUITY UPLC® I CLASS, C18 (50 mm × 2.1 mm, 1.7 µm), is suitable for separation.
 - Column Temperature: Maintain the column at a temperature of 50°C.
 - Mobile Phase: A gradient elution using a mobile phase consisting of 0.1% formic acid in water and 0.1% formic acid in methanol/water is commonly employed.
- Mass Spectrometry (MS):
 - Ionization: Electrospray ionization (ESI) in the positive ion mode is typically used.
 - Detection: Operate the mass spectrometer in single-ion monitoring (SIM) or multiple reaction monitoring (MRM) mode.
 - Monitored m/z Ratios: For SIM mode, the mass-to-charge ratios monitored would be approximately 530.4 for Nilotinib and 534.4 for the **Nilotinib-d3** internal standard.^[4]

Data Analysis

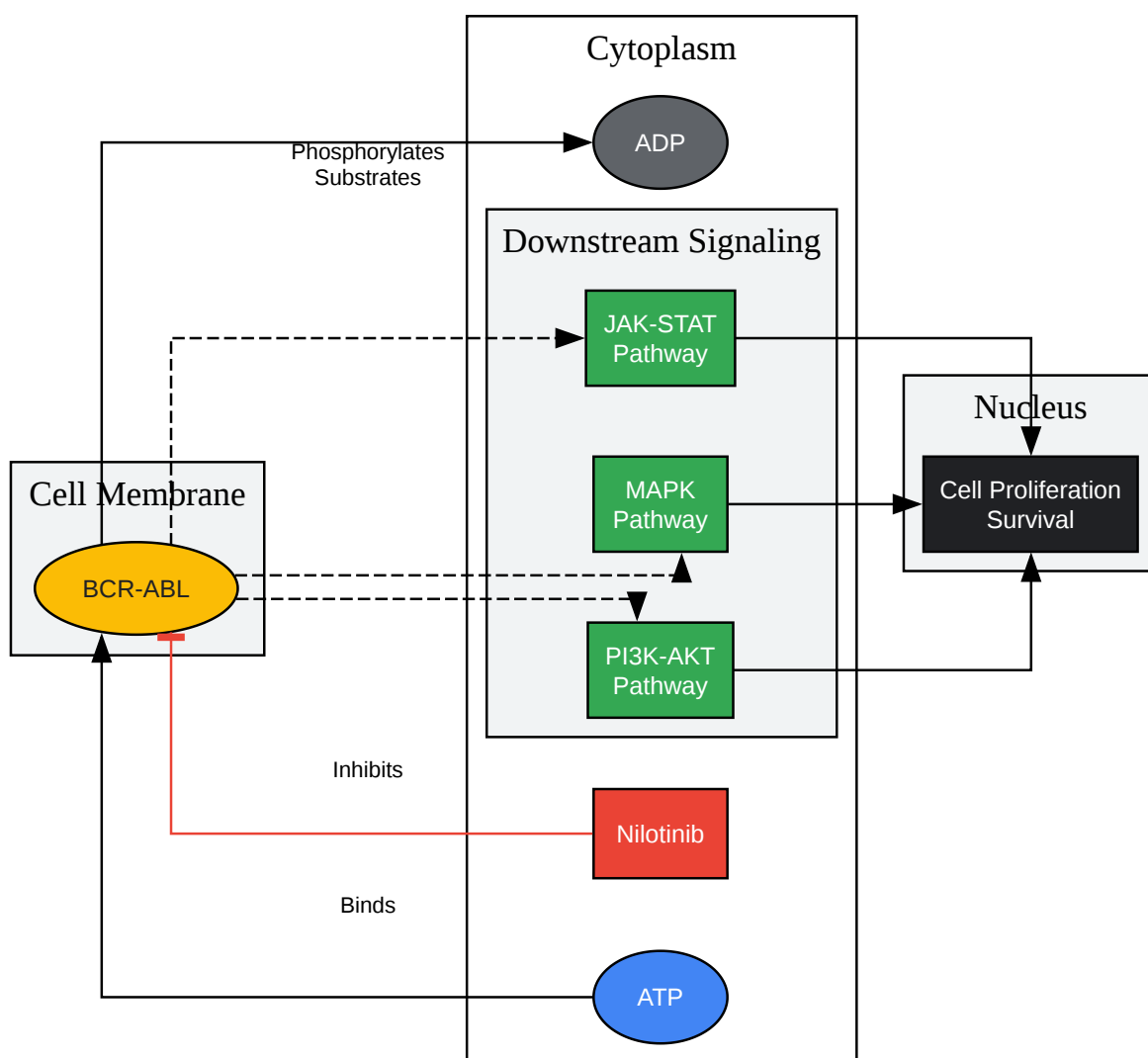
- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of Nilotinib to the peak area of the internal standard against the nominal concentration of the Nilotinib calibration standards.

- Quantification: Determine the concentration of Nilotinib in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows

Nilotinib Signaling Pathway

Nilotinib is a potent inhibitor of the BCR-ABL tyrosine kinase, the hallmark of Philadelphia chromosome-positive chronic myeloid leukemia (CML).[7] Its mechanism of action involves binding to the ATP-binding site of the BCR-ABL protein, which in turn inhibits downstream signaling pathways crucial for cell proliferation and survival, such as the JAK-STAT, MAPK, and PI3K-AKT pathways.[1][2]

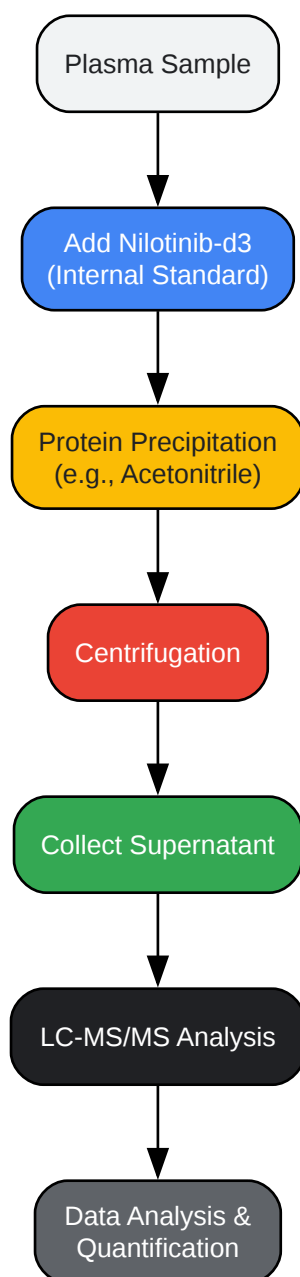


[Click to download full resolution via product page](#)

Caption: Mechanism of Nilotinib action on the BCR-ABL signaling pathway.

Bioanalytical Workflow for Nilotinib Quantification

The following diagram illustrates a typical workflow for the quantification of Nilotinib in plasma samples using **Nilotinib-d3** as an internal standard.

[Click to download full resolution via product page](#)

Caption: Experimental workflow for Nilotinib quantification in plasma.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nilotinib interferes with cell cycle, ABC transporters and JAK-STAT signaling pathway in CD34+/lin- cells of patients with chronic phase chronic myeloid leukemia after 12 months of treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. go.drugbank.com [go.drugbank.com]
- 4. A High-Performance Liquid Chromatography-Mass Spectrometry Assay for Quantitation of the Tyrosine Kinase Inhibitor Nilotinib in Human Plasma and Serum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. our.repo.nii.ac.jp [our.repo.nii.ac.jp]
- 6. Development and clinical application of a liquid chromatography-tandem mass spectrometry-based assay to quantify eight tyrosine kinase inhibitors in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. What is the mechanism of Nilotinib Hydrochloride? [synapse.patsnap.com]
- To cite this document: BenchChem. [Nilotinib-d3 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564286#nilotinib-d3-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com